

# An In-depth Technical Guide to 1-Hydroxycyclobutanecarboxylic Acid

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## Compound of Interest

Compound Name: **1-Hydroxycyclobutanecarboxylic acid**

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## Abstract

**1-Hydroxycyclobutanecarboxylic acid**, a unique bifunctional molecule, is a valuable building block in medicinal chemistry and materials science. This guide provides a comprehensive overview of its chemical and physical properties, spectroscopic characteristics, reactivity, and potential applications. Detailed information on its synthesis and safe handling is also presented to support its use in research and development.

## Chemical and Physical Properties

**1-Hydroxycyclobutanecarboxylic acid** is a solid at room temperature, appearing as a light brown to brown substance.<sup>[1][2]</sup> It possesses both a hydroxyl and a carboxylic acid functional group, which contribute to its chemical reactivity and physical characteristics. Its compact cyclobutane ring introduces conformational rigidity.<sup>[1][2]</sup>

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	116.12 g/mol	<a href="#">[2]</a>
CAS Number	41248-13-9	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	68 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	120 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Density (Predicted)	1.476 ± 0.06 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[2]</a>
pKa (Predicted)	4.05 ± 0.20	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Light brown to brown solid	<a href="#">[1]</a> <a href="#">[2]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a> <a href="#">[2]</a>

## Spectroscopic Data

While specific spectra for **1-hydroxycyclobutanecarboxylic acid** are not readily available in the provided search results, the expected spectroscopic characteristics can be inferred from its functional groups.

Spectroscopy	Feature	Expected Chemical Shift / Wavenumber
<sup>1</sup> H NMR	Carboxylic acid proton (-COOH)	~10-13 ppm (broad singlet)
Hydroxyl proton (-OH)	Variable, ~2-5 ppm (broad singlet)	
Cyclobutane protons (-CH <sub>2</sub> )	~1.8-2.5 ppm (multiplets)	
<sup>13</sup> C NMR	Carbonyl carbon (-C=O)	~170-185 ppm
Quaternary carbon (C-OH)	~70-80 ppm	
Cyclobutane carbons (-CH <sub>2</sub> )	~20-40 ppm	
IR Spectroscopy	O-H stretch (carboxylic acid)	2500-3300 cm <sup>-1</sup> (very broad)
O-H stretch (alcohol)	3200-3600 cm <sup>-1</sup> (broad)	
C=O stretch (carbonyl)	1700-1725 cm <sup>-1</sup> (strong)	
C-O stretch	1210-1320 cm <sup>-1</sup>	

## Reactivity and Potential Applications

The reactivity of **1-hydroxycyclobutanecarboxylic acid** is dictated by its hydroxyl and carboxylic acid functional groups. These allow for a range of chemical transformations, making it a versatile synthetic intermediate.

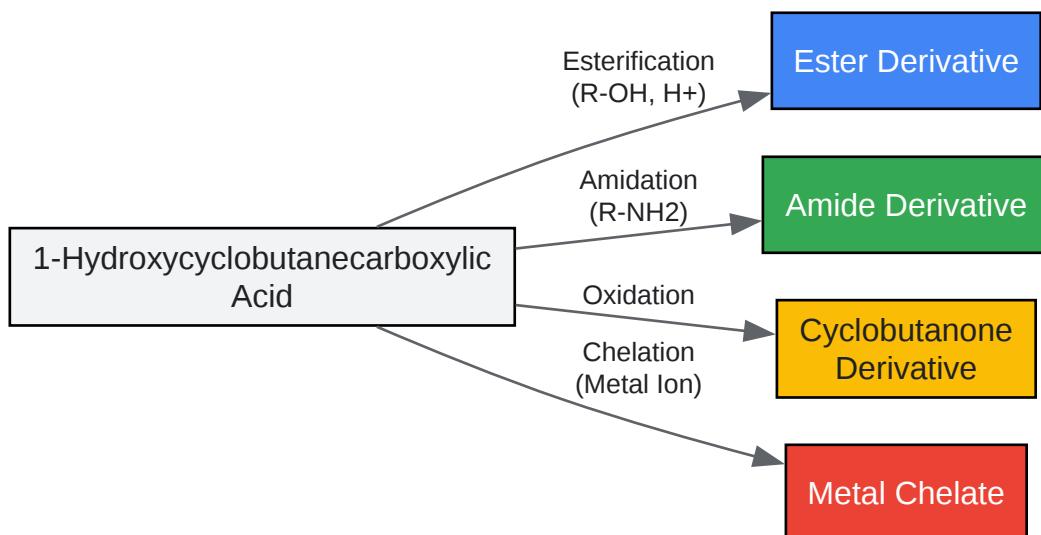
### Key Reactions:

- Esterification: The carboxylic acid can be converted to esters by reaction with alcohols under acidic conditions. The hydroxyl group can also be esterified.
- Amide Formation: The carboxylic acid can react with amines to form amides.
- Oxidation: The secondary alcohol can be oxidized to a ketone.

- Chelation: The presence of both a hydroxyl and a carboxyl group makes it a potential chelating agent for metal ions.[1][2]

Applications:

- Pharmaceutical Synthesis: It is used in the preparation of piperidines and piperidones that act as FPR2 modulators.[1][2]
- Drug Development: Its rigid cyclobutane scaffold is of interest in designing molecules with specific conformational constraints.



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Potential reactions of **1-hydroxycyclobutanecarboxylic acid**.

## Illustrative Synthesis Protocol

A common route for the synthesis of  $\alpha$ -hydroxy carboxylic acids involves the hydrolysis of a cyanohydrin precursor. The following is a generalized experimental protocol for the synthesis of **1-hydroxycyclobutanecarboxylic acid** from cyclobutanone.

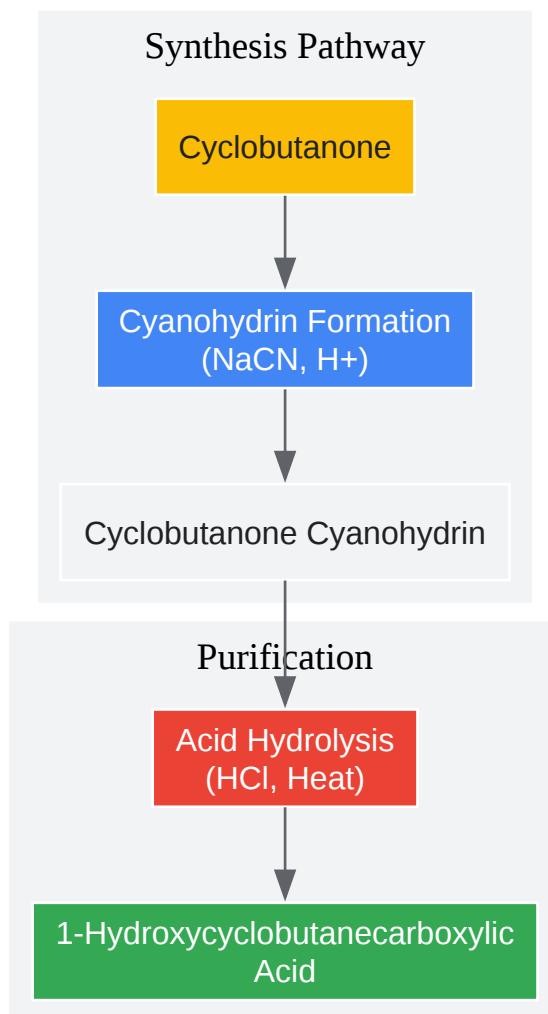
### Step 1: Formation of Cyclobutanone Cyanohydrin

- In a well-ventilated fume hood, cool a solution of cyclobutanone in a suitable solvent (e.g., ethanol) to 0-5°C in an ice bath.

- Slowly add a solution of sodium cyanide (NaCN) or potassium cyanide (KCN) in water to the cooled cyclobutanone solution while stirring.
- After the addition of the cyanide solution, slowly add an acid (e.g., sulfuric acid) dropwise to maintain a slightly acidic pH.
- Continue stirring the reaction mixture at a low temperature for several hours until the reaction is complete (monitored by TLC or GC).
- Extract the cyanohydrin product with an organic solvent (e.g., diethyl ether) and dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the crude cyclobutanone cyanohydrin.

#### Step 2: Hydrolysis to **1-Hydroxycyclobutanecarboxylic Acid**

- Add the crude cyanohydrin to a concentrated solution of a strong acid (e.g., hydrochloric acid or sulfuric acid).
- Heat the mixture under reflux for several hours. The progress of the hydrolysis can be monitored by the evolution of ammonia gas or by TLC.
- After the reaction is complete, cool the mixture to room temperature.
- Neutralize the excess acid carefully with a base (e.g., sodium hydroxide solution) until the pH is neutral.
- Extract the aqueous solution with a suitable organic solvent to remove any unreacted starting material or byproducts.
- Acidify the aqueous layer with a strong acid to precipitate the **1-hydroxycyclobutanecarboxylic acid**.
- Collect the solid product by filtration, wash with cold water, and dry under vacuum.
- The crude product can be further purified by recrystallization from a suitable solvent system (e.g., benzene/ligroine).[\[1\]](#)[\[2\]](#)



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A general workflow for the synthesis of **1-hydroxycyclobutanecarboxylic acid**.

## Safety and Handling

Based on data for structurally similar compounds, **1-hydroxycyclobutanecarboxylic acid** should be handled with care. The following is a summary of potential hazards and recommended safety precautions.

Hazard Category	GHS Classification and Precautionary Statements
Acute Toxicity	H302: Harmful if swallowed. <a href="#">[2]</a> P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.
Skin Irritation	H315: Causes skin irritation. <a href="#">[2]</a> P264: Wash skin thoroughly after handling. P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P332+P313: If skin irritation occurs: Get medical advice/attention.
Eye Damage	H318: Causes serious eye damage. <a href="#">[2]</a> P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician.
Respiratory Irritation	H335: May cause respiratory irritation. <a href="#">[2]</a> P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.

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## References

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